

# Technical Guide: Synthesis of 5-Hexenoic Acid from Cyclohexanone

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## Compound of Interest

Compound Name: 5-Hexenoic acid

Cat. No.: B075442

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This technical guide provides an in-depth overview of established methods for the synthesis of **5-hexenoic acid**, a valuable chemical intermediate, from the readily available starting material, cyclohexanone. This document details two primary synthetic pathways, offering comprehensive experimental protocols, quantitative data, and visual representations of the chemical transformations and workflows.

## Introduction

**5-Hexenoic acid** is a medium-chain fatty acid featuring a terminal double bond, making it a versatile building block in organic synthesis.<sup>[1][2]</sup> Its applications include the preparation of iodolactone derivatives, fluorine-containing  $\delta$ -valerolactones, surfactants, and plasticizers.<sup>[1][3]</sup> The conversion of cyclohexanone, a bulk chemical, to **5-hexenoic acid** represents an important transformation, providing access to this linear C6 carboxylic acid from a cyclic C6 ketone. This guide focuses on two direct oxidative ring-opening methods.

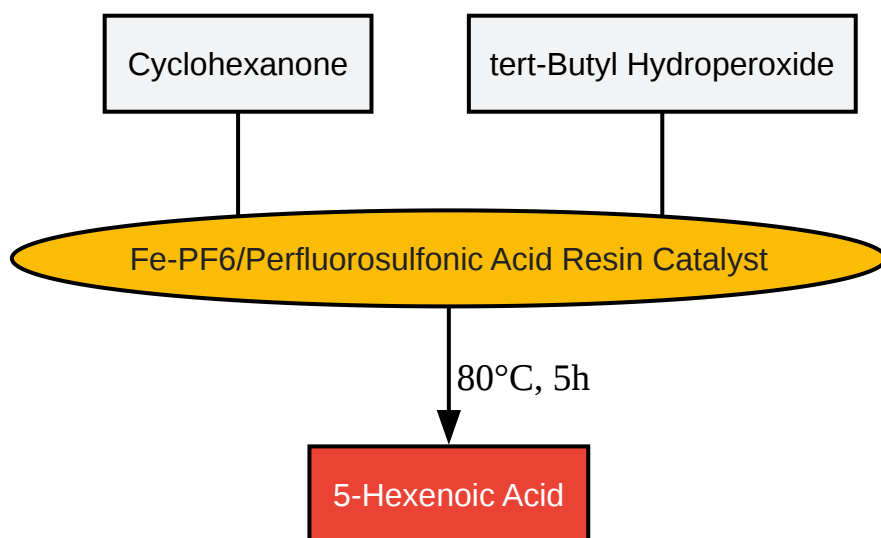
## Synthetic Pathways

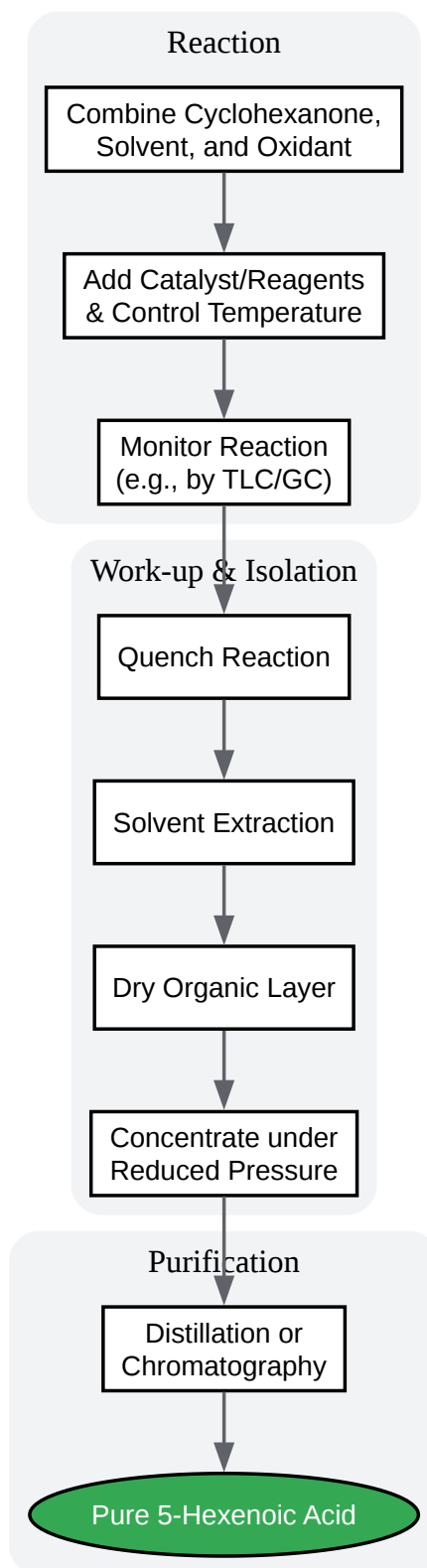
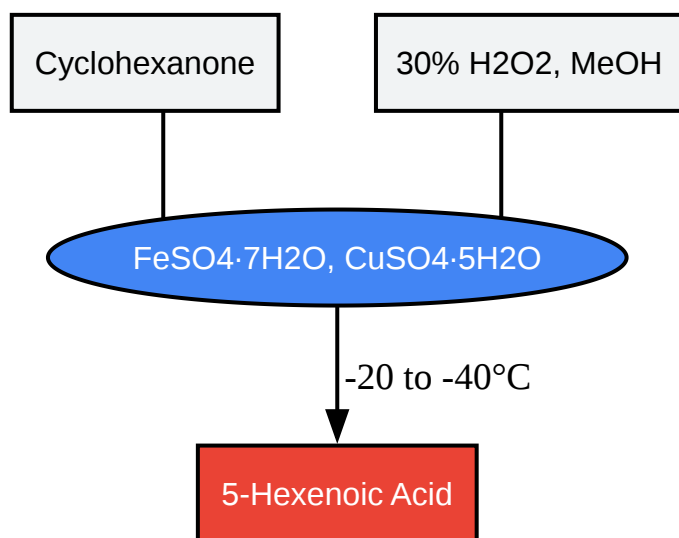
The synthesis of **5-hexenoic acid** from cyclohexanone is primarily achieved through oxidative ring-opening reactions. Below are two detailed methods.

## Method 1: Catalytic Oxidation with tert-Butyl Hydroperoxide

This method employs a specialized catalyst to achieve the direct oxidation of cyclohexanone to **5-hexenoic acid** using tert-butyl hydroperoxide as the oxidant.[4]

Reaction Pathway:





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## References

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